

LEWATIT TP-214 Resin: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: LEWATIT TP-214

Cat. No.: B1166751

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For Researchers, Scientists, and Drug Development Professionals

Abstract

LEWATIT® TP-214 is a macroporous chelating resin with thiourea functional groups immobilized on a styrene-divinylbenzene copolymer matrix. This technical guide provides an in-depth overview of the synthesis and characterization of this resin, tailored for researchers, scientists, and drug development professionals. The document outlines a representative synthesis pathway, details key characterization methodologies, and presents the resin's properties in a structured format. The primary application of LEWATIT® TP-214 is the selective removal of heavy and precious metal ions from aqueous solutions, a critical process in various industrial and environmental applications.

Introduction

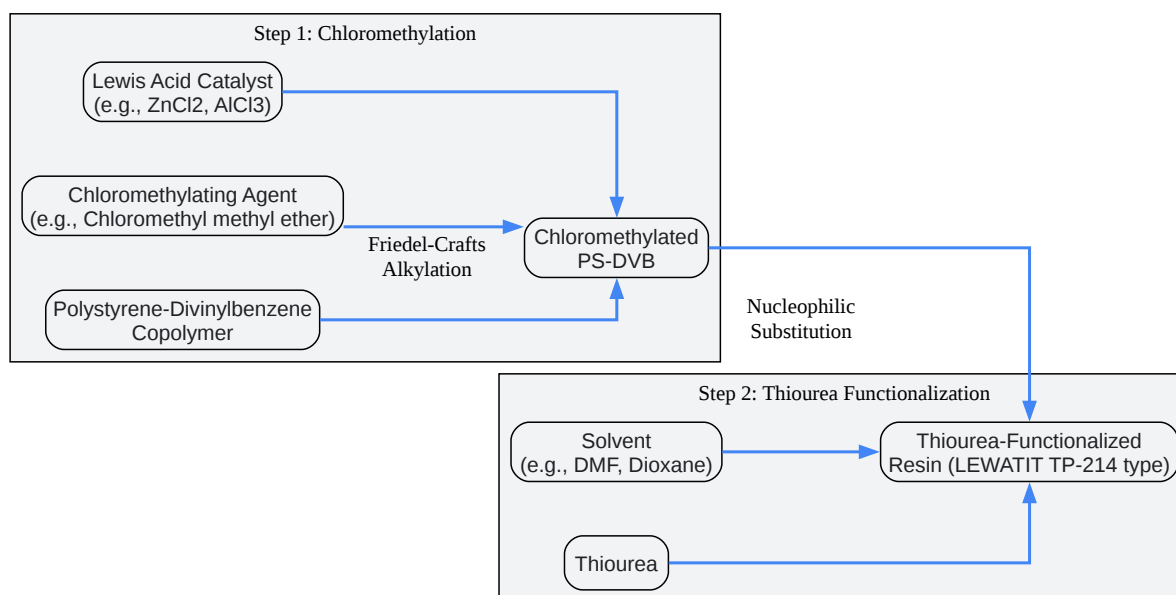
LEWATIT® TP-214 is a specialized ion exchange resin designed for the selective binding of specific metal cations. Its unique functionality is derived from the thiourea groups, which exhibit a high affinity for heavy metals such as mercury, as well as precious metals like gold, silver, and platinum group metals. The macroporous structure of the styrene-divinylbenzene backbone facilitates efficient ion exchange kinetics. This guide details the fundamental aspects of its synthesis and the analytical techniques used for its characterization.

Synthesis of LEWATIT TP-214 Type Resin

The synthesis of a thiourea-functionalized polystyrene resin, such as LEWATIT® TP-214, is typically a two-step process performed on a pre-formed polymer backbone. The process begins with the functionalization of the polystyrene-divinylbenzene (PS-DVB) copolymer beads, followed by the introduction of the chelating group.

Synthesis Pathway

The overall synthesis can be visualized as a two-stage process: Chloromethylation of the PS-DVB backbone and subsequent reaction with thiourea.



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A simplified reaction pathway for the synthesis of thiourea-functionalized polystyrene resin.

Experimental Protocol: Synthesis

Materials:

- Macroporous polystyrene-divinylbenzene (PS-DVB) copolymer beads
- Chloromethyl methyl ether (CMME) or an equivalent chloromethylating agent
- Lewis acid catalyst (e.g., anhydrous ZnCl_2 , AlCl_3)
- Thiourea
- Solvent (e.g., Dichloromethane, 1,2-Dichloroethane, Dimethylformamide)
- Methanol
- Deionized water

Procedure:

- Swelling of the Resin: The PS-DVB beads are first swollen in an appropriate organic solvent (e.g., dichloromethane) to allow for the diffusion of reagents into the polymer
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